

Experimental setup for reactions involving (3-Aminophenyl)(morpholino)methanone

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Compound of Interest

Compound Name: (3-Aminophenyl)
(morpholino)methanone

Cat. No.: B171742

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Application Notes and Protocols for (3-Aminophenyl)(morpholino)methanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Aminophenyl)(morpholino)methanone is a valuable synthetic intermediate widely employed in the field of medicinal chemistry and drug development.^{[1][2]} Its structure, featuring a reactive aromatic amine and a morpholine carboxamide, makes it a versatile building block for the synthesis of a diverse range of complex molecules and active pharmaceutical ingredients (APIs).^{[3][4]} The morpholine moiety, in particular, is considered a "privileged" structure in medicinal chemistry, often incorporated to enhance the pharmacokinetic properties of drug candidates, such as aqueous solubility and metabolic stability.^[1]

Physicochemical Properties

Property	Value	Reference
CAS Number	104775-65-7	[5]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₂	[5]
Molecular Weight	206.24 g/mol	[5]
Appearance	White powder	[6]
Storage Temperature	2-8°C	[5]

Applications in Organic Synthesis

(3-Aminophenyl)(morpholino)methanone serves as a key precursor in the synthesis of various pharmaceutical and biologically active compounds.[2][4] The primary amine group can undergo a wide array of chemical transformations, allowing for the introduction of diverse functional groups and the construction of more complex molecular architectures.

Key Reaction Types:

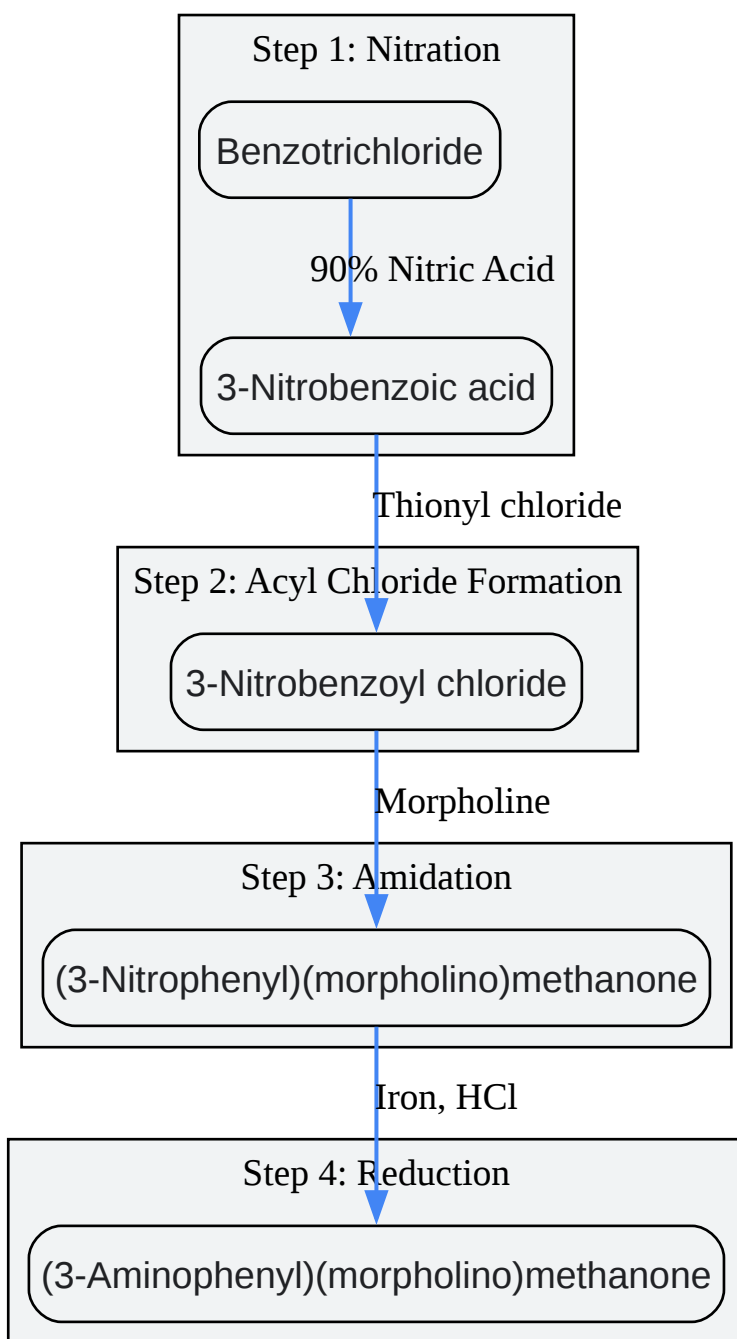
- **Acylation:** The amino group can be readily acylated with various acylating agents to form amides.
- **Diazotization:** The aromatic amine can be converted to a diazonium salt, which can then be subjected to a variety of nucleophilic substitution reactions (e.g., Sandmeyer reactions).
- **Reductive Amination:** The amine can react with aldehydes or ketones in the presence of a reducing agent to form secondary or tertiary amines.
- **Cross-Coupling Reactions:** The amino group can be a precursor for transformations that enable its participation in metal-catalyzed cross-coupling reactions.

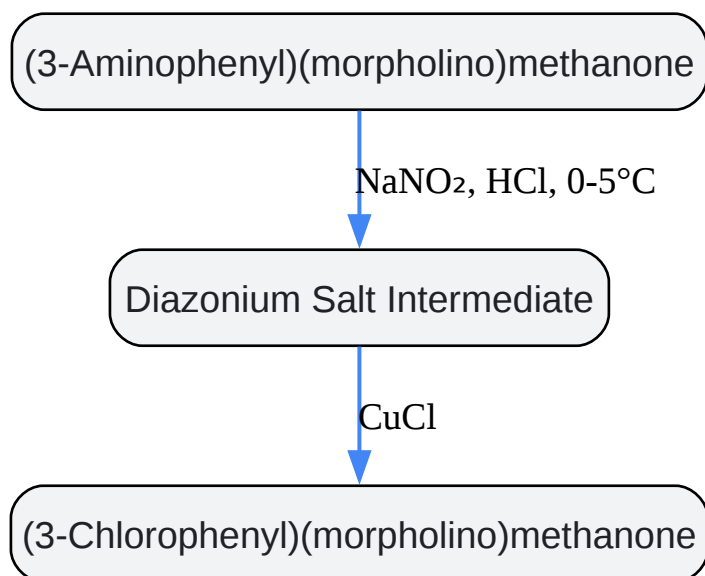
Experimental Protocols

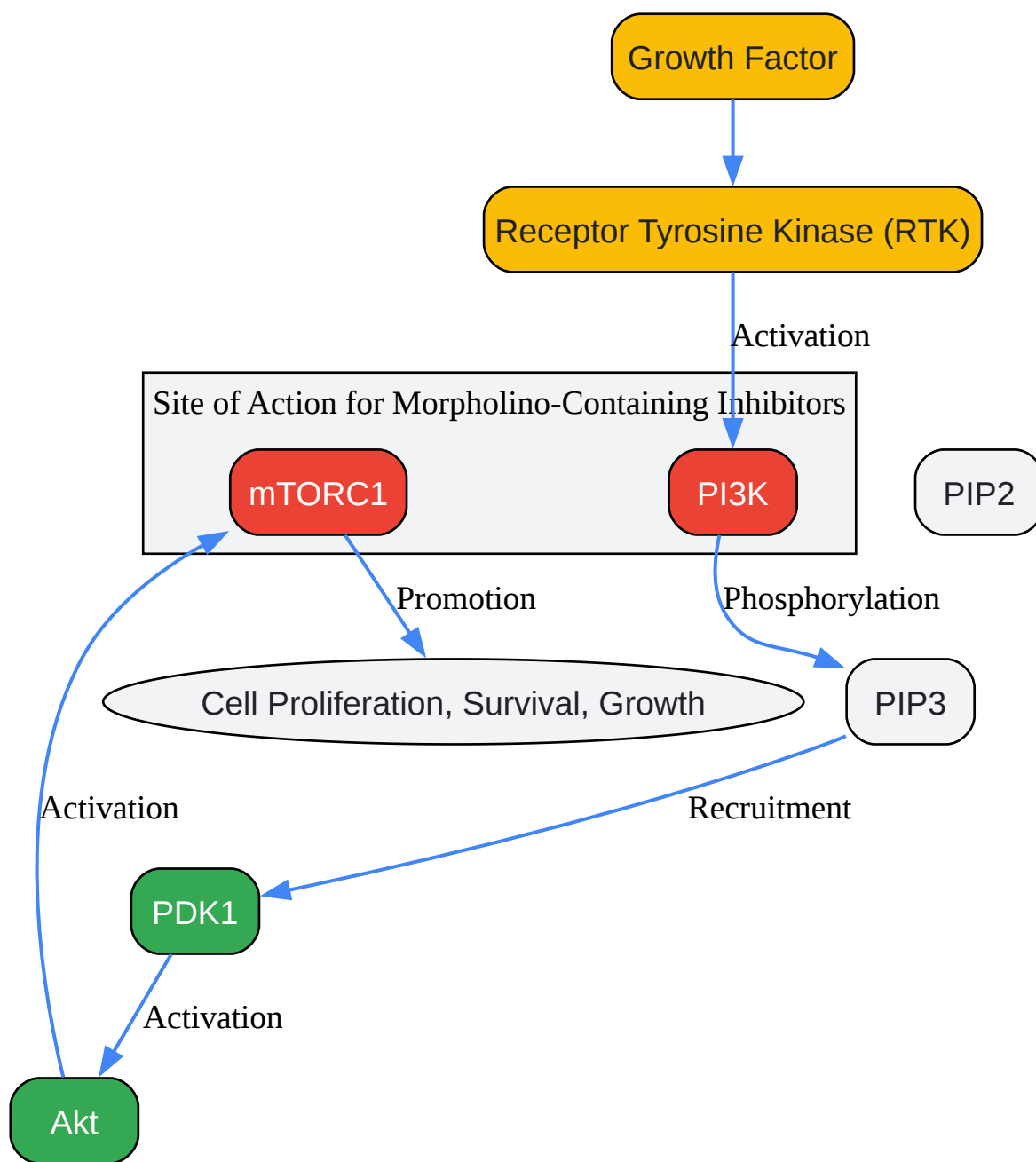
Protocol 1: Synthesis of (3-Aminophenyl)(morpholino)methanone

This protocol is adapted from the synthesis described by Reddy and Viswanath (2015).^[2] It involves a four-step synthesis starting from benzotrichloride.

Experimental Workflow for the Synthesis of **(3-Aminophenyl)(morpholino)methanone**







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